

Essential Safety and Operational Guide for 2,4-Dibromo-6-fluorophenol

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Compound of Interest

Compound Name: **2,4-Dibromo-6-fluorophenol**

Cat. No.: **B1304671**

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This guide provides immediate, essential safety protocols and logistical plans for handling **2,4-Dibromo-6-fluorophenol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational workflow and proper disposal.

Chemical Identifier:

- Name: **2,4-Dibromo-6-fluorophenol**
- CAS Number: 576-86-3[\[1\]](#)
- Molecular Formula: C6H3Br2FO[\[1\]](#)

Hazard Summary: **2,4-Dibromo-6-fluorophenol** is a hazardous substance that requires careful handling. It is classified as:

- Toxic if swallowed.[\[1\]](#)
- Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- May cause respiratory irritation.[\[1\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles and Face Shield	Goggles must provide a complete seal around the eyes. A face shield should be worn over goggles when there is a risk of splashing.
Hands	Chemical-Resistant Gloves	Neoprene or butyl rubber gloves are recommended for direct handling. Double-gloving with nitrile gloves can be a suitable alternative for incidental contact, but they must be changed immediately upon contamination. ^[4]
Body	Chemical-Resistant Laboratory Coat	A long-sleeved lab coat that fully buttons is required. Ensure the material is appropriate for handling corrosive and toxic substances.
Respiratory	NIOSH/MSHA Approved Respirator	All handling of 2,4-Dibromo-6-fluorophenol should be conducted in a certified chemical fume hood. If engineering controls are not sufficient, a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors and particulates is necessary. ^[5]
Footwear	Closed-Toe Shoes	Closed-toe shoes are mandatory in the laboratory. For tasks with a higher risk of

spills, chemical-resistant shoe covers should be worn.

Operational Plan: Step-by-Step Handling Protocol

1. Pre-Handling Preparations:

- Fume Hood: All work with **2,4-Dibromo-6-fluorophenol** must be performed in a properly functioning chemical fume hood to minimize inhalation exposure.[\[6\]](#)
- Emergency Equipment: Ensure that an emergency eyewash station and safety shower are readily accessible and unobstructed.
- Spill Kit: Have a spill kit readily available that is appropriate for halogenated organic compounds. This should include an inert absorbent material like sand or vermiculite.

2. Donning PPE:

- Put on all required PPE as detailed in the table above before entering the designated handling area.

3. Handling the Compound:

- Weighing and Transferring: Carefully weigh and transfer the solid compound within the fume hood to prevent the generation of dust.
- Solution Preparation: If preparing a solution, slowly add the **2,4-Dibromo-6-fluorophenol** to the solvent to avoid splashing.
- Containment: Keep all containers with the compound tightly sealed when not in use.

4. Post-Handling Procedures:

- Decontamination: Thoroughly decontaminate all surfaces within the fume hood that may have come into contact with the chemical.

- PPE Removal: Carefully remove PPE, avoiding contact with any potentially contaminated outer surfaces. Gloves should be removed last, followed by thorough hand washing with soap and water.

Emergency Procedures

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station, holding the eyelids open.[\[1\]](#)[\[6\]](#) Seek immediate medical attention.[\[1\]](#)[\[6\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[\[1\]](#)[\[6\]](#) Seek medical attention if irritation persists.[\[6\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[1\]](#)

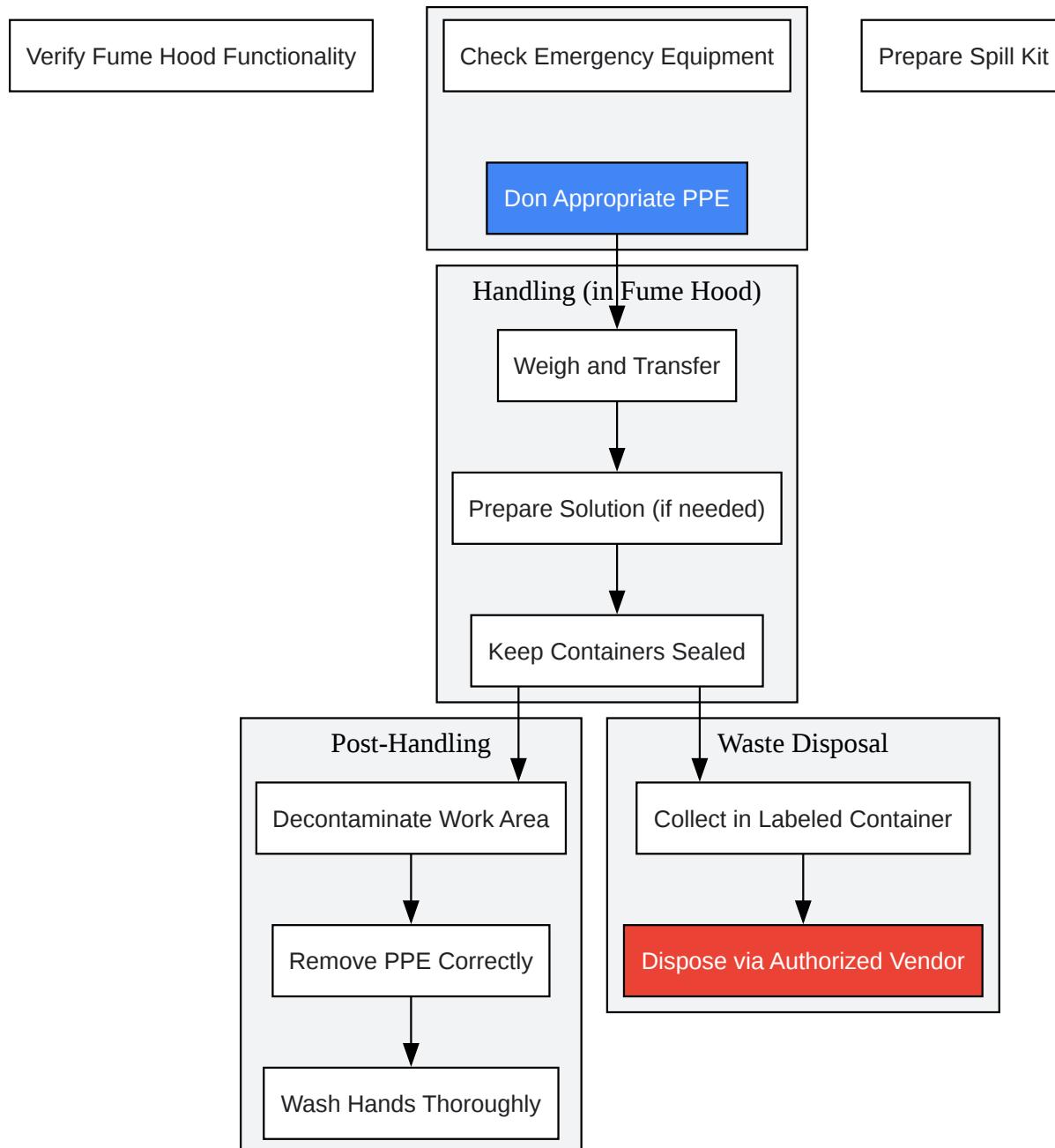
Disposal Plan

All waste containing **2,4-Dibromo-6-fluorophenol** must be treated as hazardous waste.

- Waste Collection:
 - Collect all solid and liquid waste in clearly labeled, sealed containers.
 - Do not mix with other waste streams.[\[7\]](#)
 - The container must be labeled with "HAZARDOUS WASTE" and the full chemical name.[\[7\]](#)
- Disposal Method:
 - Dispose of the waste through an authorized hazardous waste disposal company.[\[1\]](#)[\[3\]](#)

- Incineration in a facility equipped with an afterburner and scrubber is a recommended disposal method.[\[1\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[3\]](#)

Workflow for Safe Handling of 2,4-Dibromo-6-fluorophenol

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Caption: Workflow for the safe handling and disposal of **2,4-Dibromo-6-fluorophenol**.

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